

# Ethyl 2-methyl-3-oxopentanoate CAS number and properties

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## Compound of Interest

Compound Name: Ethyl 2-methyl-3-oxopentanoate

Cat. No.: B1604888

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## A Technical Guide to Ethyl 2-methyl-3-oxopentanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-methyl-3-oxopentanoate** (CAS Number: 759-66-0), a versatile building block in organic synthesis with applications in biochemical research and flavor chemistry. This document summarizes its chemical and physical properties, outlines a common synthetic protocol, and touches upon its known biological interactions.

## Chemical and Physical Properties

**Ethyl 2-methyl-3-oxopentanoate** is a clear liquid with a characteristic odor.<sup>[1]</sup> Its key physical and chemical properties are summarized in the tables below for easy reference and comparison.

Identifier	Value	Source
CAS Number	759-66-0	<sup>[2]</sup>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	<sup>[2]</sup>
IUPAC Name	ethyl 2-methyl-3-oxopentanoate	<sup>[2]</sup>

Property	Value	Source
Molecular Weight	158.20 g/mol	[1]
Boiling Point	175 °C (approx.)	[1]
Density	0.92 g/cm <sup>3</sup> (at room temperature, approx.)	[1]
Solubility	Soluble in organic solvents like ethanol and ether; less soluble in water.	[1]

## Synthesis of Ethyl 2-methyl-3-oxopentanoate

A common and straightforward method for the synthesis of **Ethyl 2-methyl-3-oxopentanoate** is through the esterification of 2-methyl-3-oxopentanoic acid.[1] This reaction is typically catalyzed by an acid, such as sulfuric acid, and is carried out under reflux conditions to drive the reaction towards the formation of the ethyl ester.[1]

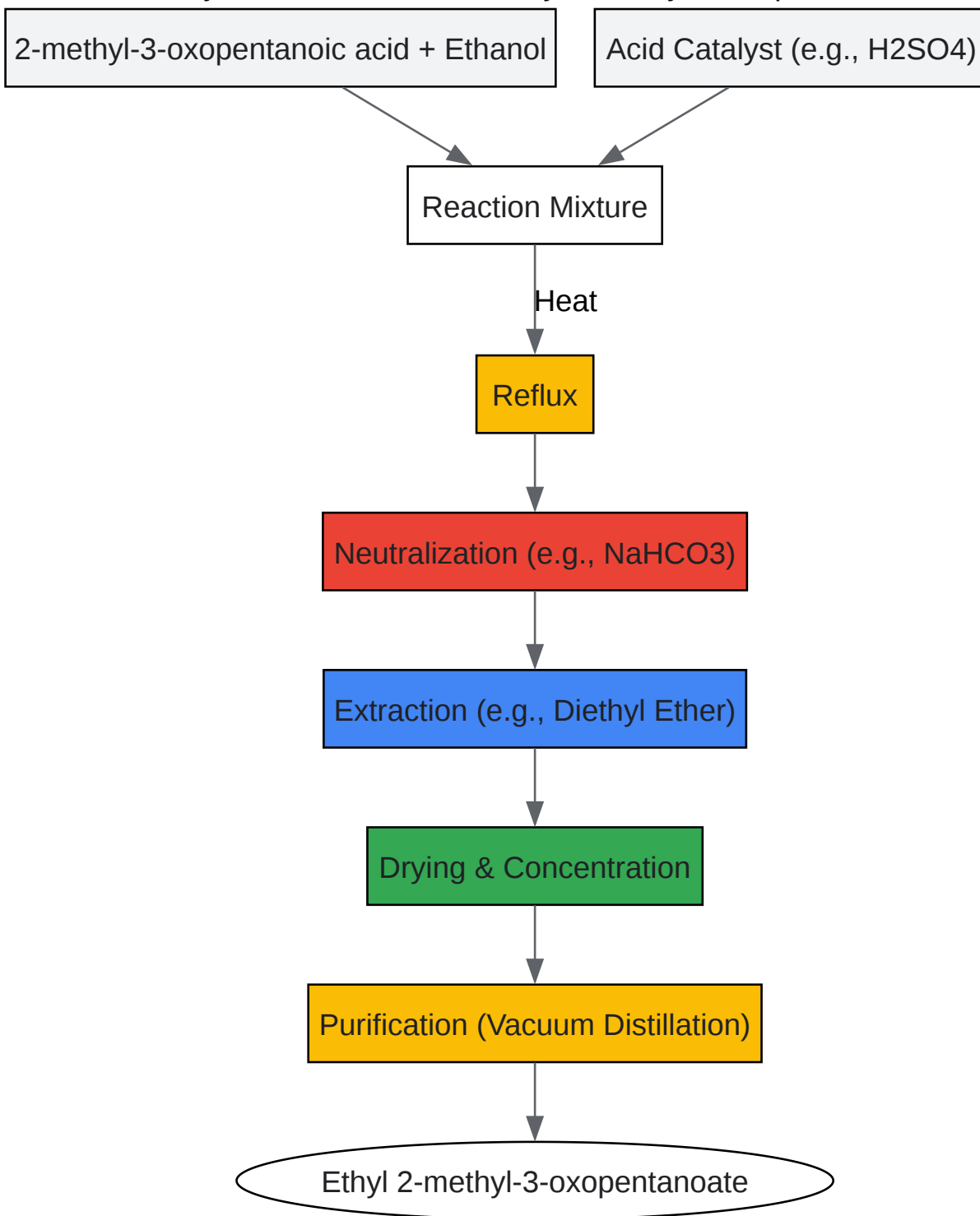
## Experimental Protocol: Esterification of 2-methyl-3-oxopentanoic acid

While a detailed, peer-reviewed experimental protocol is not readily available in the public domain, the following general procedure outlines the key steps for this synthesis:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-methyl-3-oxopentanoic acid and an excess of ethanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- **Reflux:** Heat the mixture to reflux and maintain this temperature for several hours to ensure the reaction proceeds to completion. The progress of the reaction can be monitored using techniques such as Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution.

- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent, such as diethyl ether. Wash the organic layer sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude **Ethyl 2-methyl-3-oxopentanoate**.
- Purification: The crude product can be further purified by vacuum distillation to yield the pure ester.

## General Synthesis Workflow for Ethyl 2-methyl-3-oxopentanoate

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Caption: A flowchart illustrating the key stages in the synthesis of **Ethyl 2-methyl-3-oxopentanoate** via esterification.

## Biological Interactions and Applications

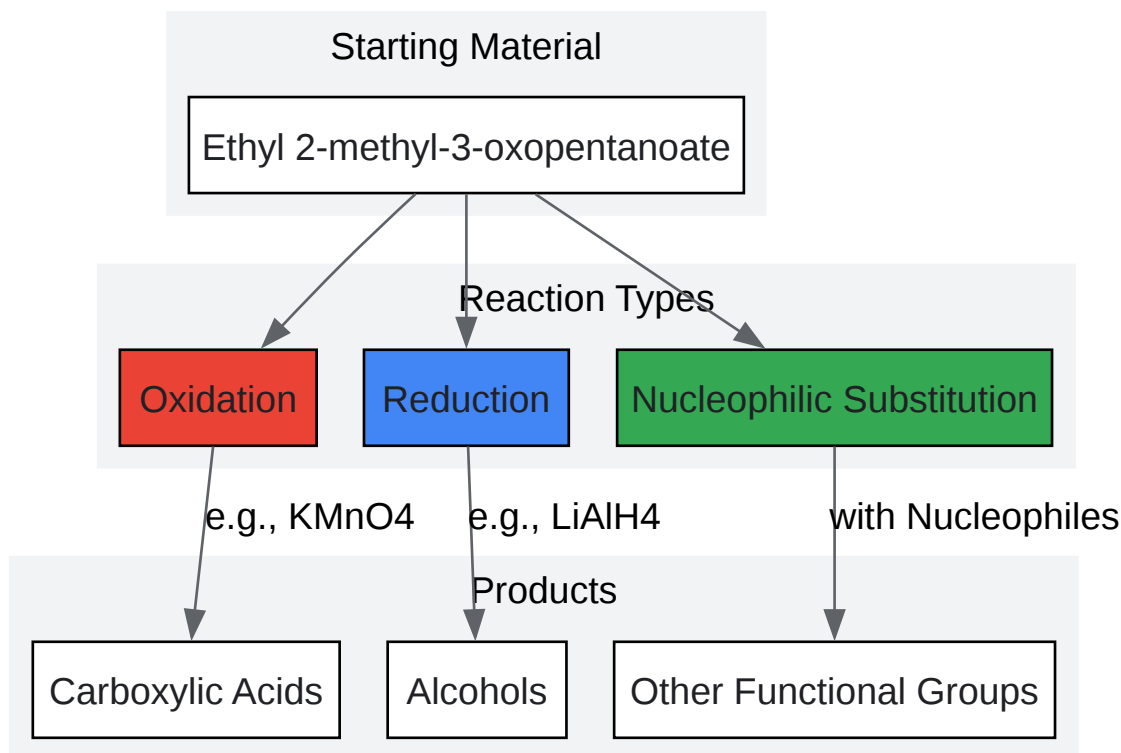
**Ethyl 2-methyl-3-oxopentanoate** serves as a valuable precursor in the synthesis of more complex organic molecules.<sup>[1]</sup> In the realm of biochemical research, it is utilized in studies concerning enzyme-catalyzed reactions and metabolic pathways.<sup>[1]</sup> Notably, it is suggested to act as a substrate for enzymes involved in metabolic pathways, particularly those related to amino acid metabolism.<sup>[1]</sup> However, specific signaling pathways directly involving **Ethyl 2-methyl-3-oxopentanoate** are not well-documented in publicly available literature.

Its applications extend to the pharmaceutical industry, where it is explored for potential roles in drug formulation and as a starting material for the synthesis of bioactive compounds.<sup>[1]</sup> For instance, it has been used as a starting material in the synthesis of a PPAR agonist ligand, indicating its utility in the development of therapeutics for metabolic disorders.<sup>[1]</sup> Furthermore, due to its pleasant aroma, it finds use as a flavoring agent in the food industry.<sup>[1]</sup>

## Reactivity Profile

The chemical reactivity of **Ethyl 2-methyl-3-oxopentanoate** is largely dictated by its functional groups: the ester and the ketone.

## Key Chemical Reactions of Ethyl 2-methyl-3-oxopentanoate



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Caption: A diagram showing the main reaction pathways for **Ethyl 2-methyl-3-oxopentanoate**.

This technical guide provides a foundational understanding of **Ethyl 2-methyl-3-oxopentanoate** for professionals in research and development. For more specific applications and detailed experimental procedures, consulting peer-reviewed scientific literature is recommended.

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## References

- 1. Buy Ethyl 2-methyl-3-oxopentanoate (EVT-401125) | 759-66-0 [evitachem.com]

- 2. Ethyl 2-methyl-3-oxopentanoate 98% | CAS: 759-66-0 | AChemBlock [achemblock.com]
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